Spectral Data Analysis of N-ethylcyclopropanamine: A Technical Guide

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Compound of Interest

Compound Name:	*N-ethylcyclopropanamine*
CAS No.:	*26389-72-0*
Cat. No.:	*B1315530*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the expected spectral data for **N-ethylcyclopropanamine** ($C_5H_{11}N$), a secondary amine containing a cyclopropyl group. The information presented herein is crucial for the identification, characterization, and quality control of this compound in research and drug development settings. This document outlines predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, details experimental protocols for acquiring such data, and provides visual representations of analytical workflows and molecular fragmentation pathways.

Predicted Spectral Data

Due to the limited availability of experimentally derived public data for **N-ethylcyclopropanamine**, the following tables summarize the predicted spectral characteristics based on established principles of spectroscopy and data from analogous chemical structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^1H NMR Data for **N-ethylcyclopropanamine**

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Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Predicted Coupling Constant (J) in Hz
CH_3 (ethyl)	1.0 - 1.2	Triplet	7.0 - 7.5
CH_2 (ethyl)	2.4 - 2.6	Quartet	7.0 - 7.5
CH (cyclopropyl)	2.0 - 2.2	Multiplet	-
CH_2 (cyclopropyl)	0.3 - 0.8	Multiplet	-
NH	0.5 - 2.0	Broad Singlet	-

Table 2: Predicted ^{13}C NMR Data for **N-ethylcyclopropanamine**

Carbon Atom	Predicted Chemical Shift (ppm)
CH_3 (ethyl)	14 - 16
CH_2 (ethyl)	45 - 50
CH (cyclopropyl)	30 - 35
CH_2 (cyclopropyl)	5 - 10

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **N-ethylcyclopropanamine**

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Functional Group	Predicted Absorption Range (cm^{-1})	Intensity	Description
N-H Stretch	3300 - 3350	Weak - Medium	Secondary Amine
C-H Stretch (cyclopropyl)	3000 - 3100	Medium	
C-H Stretch (aliphatic)	2850 - 2960	Medium - Strong	
N-H Bend	1550 - 1650	Variable	
C-N Stretch	1180 - 1250	Medium	Aliphatic Amine
N-H Wag	660 - 910	Broad, Strong	Secondary Amine[1]

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **N-ethylcyclopropanamine** (Electron Ionization)

m/z	Predicted Relative Abundance	Ion
85	Moderate	$[M]^+$ (Molecular Ion)
70	High	$[M - CH_3]^+$
56	High (likely base peak)	$[M - C_2H_5]^+$
42	Moderate	$[C_3H_6]^+$
28	Moderate	$[C_2H_4]^+$

Experimental Protocols

The following are generalized protocols for the acquisition of spectral data for a volatile secondary amine like **N-ethylcyclopropanamine**.

NMR Spectroscopy

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- Sample Preparation: Dissolve approximately 5-20 mg of **N-ethylcyclopropanamine** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, $CDCl_3$) in a clean, dry 5 mm NMR tube. Chloroform-d is a common choice for its good solubilizing properties.[2]
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference standard (δ = 0.00 ppm).
- Instrumentation: Acquire ^{1}H and ^{13}C NMR spectra on a 300 MHz or higher field NMR spectrometer.
- ^{1}H NMR Acquisition Parameters:
  - Number of scans: 8-16
  - Relaxation delay: 1-2 seconds
  - Pulse width: 30-45 degrees
  - Spectral width: -2 to 12 ppm
- ^{13}C NMR Acquisition Parameters:
  - Number of scans: 512-2048 (or more, depending on concentration)
  - Relaxation delay: 2-5 seconds
  - Pulse width: 30-45 degrees
  - Spectral width: 0 to 200 ppm
  - Proton decoupling: Employ broadband proton decoupling to simplify the spectrum.
- Data Processing: Process the raw data using appropriate software by applying Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

- Sample Preparation: As **N-ethylcyclopropanamine** is expected to be a liquid at room temperature, the neat liquid can be analyzed directly. Place a drop of the neat liquid between

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two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film.

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
  - Scan range: 4000 - 400 cm^{-1}
  - Number of scans: 16-32
  - Resolution: 4 cm^{-1}
- Background Subtraction: Record a background spectrum of the clean, empty sample compartment. The instrument software will automatically subtract the background spectrum from the sample spectrum.
- Data Analysis: Identify characteristic absorption bands and compare them to known correlation charts.

Mass Spectrometry (MS)

- Sample Introduction: Introduce a small amount of the volatile **N-ethylcyclopropanamine** into the mass spectrometer via a gas chromatography (GC-MS) system or a direct insertion probe.[3] For GC-MS, use a suitable capillary column (e.g., DB-5 or equivalent).
- Ionization Method: Employ Electron Ionization (EI) at a standard energy of 70 eV.[4] EI is a hard ionization technique that provides reproducible fragmentation patterns useful for structural elucidation.[5][6]
- Mass Analyzer: Use a quadrupole, time-of-flight (TOF), or ion trap mass analyzer.
- Acquisition Parameters:
  - Mass range: m/z 10 - 200
  - Scan rate: 1-2 scans/second
  - Ion source temperature: 200-250 °C

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- GC interface temperature (if applicable): 250-280 °C

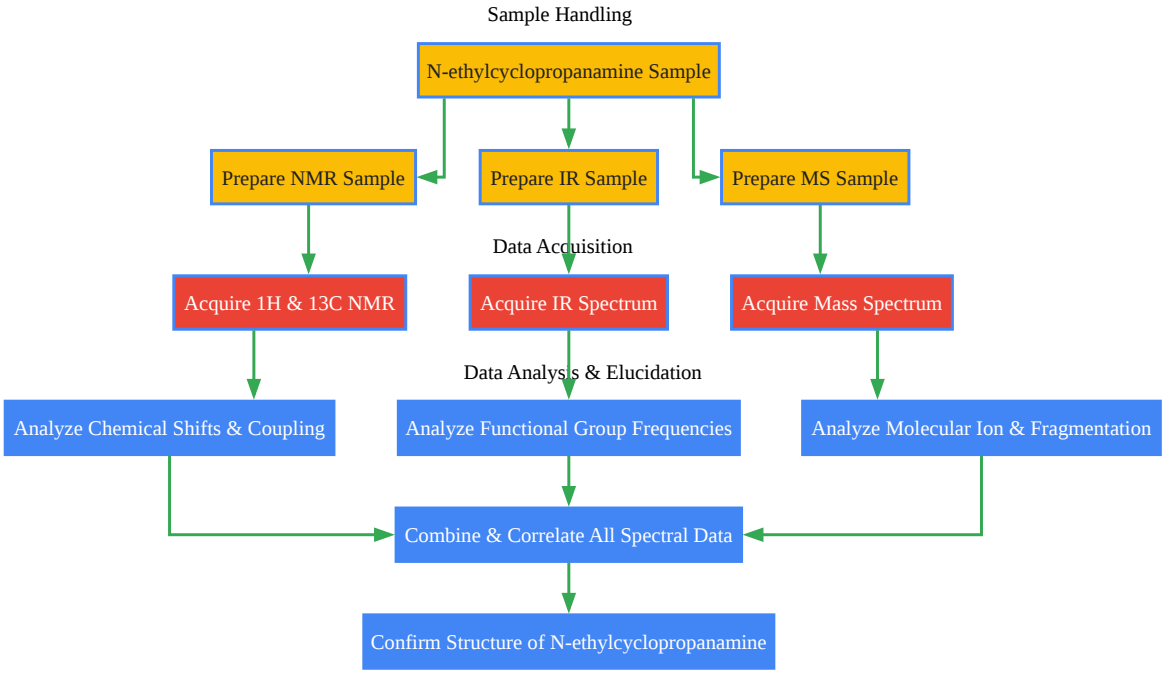
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and characteristic fragment ions. The nitrogen rule can be applied, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular mass.[7]

Visualizations

Logical Workflow for Spectral Analysis

The following diagram illustrates the logical workflow from sample receipt to structural confirmation using combined spectral techniques.

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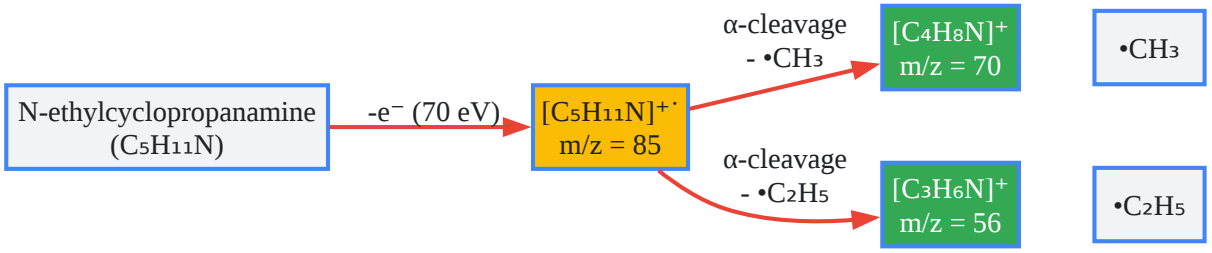
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Caption: Workflow for the spectral analysis of **N-ethylcyclopropanamine**.

Predicted Mass Spectrometry Fragmentation Pathway

This diagram illustrates the predicted primary fragmentation pathway of **N-ethylcyclopropanamine** under electron ionization conditions, highlighting the characteristic alpha-cleavage.

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Caption: Predicted EI fragmentation of **N-ethylcyclopropanamine**.

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